

Personal protective equipment for handling A-484954

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Compound of Interest

Compound Name: A-484954

Cat. No.: B1664232

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Essential Safety and Handling Guide for A-484954

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of the eEF2K inhibitor, **A-484954**.

This document provides crucial safety and logistical information for the handling of **A-484954** (CAS 142557-61-7), a potent and selective inhibitor of eukaryotic elongation factor-2 kinase (eEF2K). Adherence to these guidelines is essential to ensure a safe laboratory environment and maintain the integrity of your research.

Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling **A-484954**. The following table summarizes the recommended equipment.

Area of Protection	Required PPE	Specifications & Best Practices
Eye/Face Protection	Safety glasses with side-shields or goggles	Must be used in accordance with government standards such as EN166(EU) or NIOSH (US).
Hand Protection	Chemical-resistant gloves	Nitrile rubber gloves are a suitable option. Ensure gloves are inspected prior to use and replaced if damaged.
Body Protection	Laboratory coat	A standard lab coat should be worn to prevent skin contact.
Respiratory Protection	Not generally required	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator may be necessary.

First Aid Measures

In the event of exposure to **A-484954**, follow these first aid protocols.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Remove contaminated clothing and rinse skin thoroughly with soap and water. If irritation persists, seek medical attention.
Inhalation	Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.

Handling and Storage

Proper handling and storage are critical for both safety and maintaining the chemical's stability.

Aspect	Procedure
Handling	Avoid contact with skin and eyes. Avoid inhalation of dust or aerosols. Use in a well-ventilated area.
Storage	Store in a tightly closed container. Recommended storage temperature is -20°C.

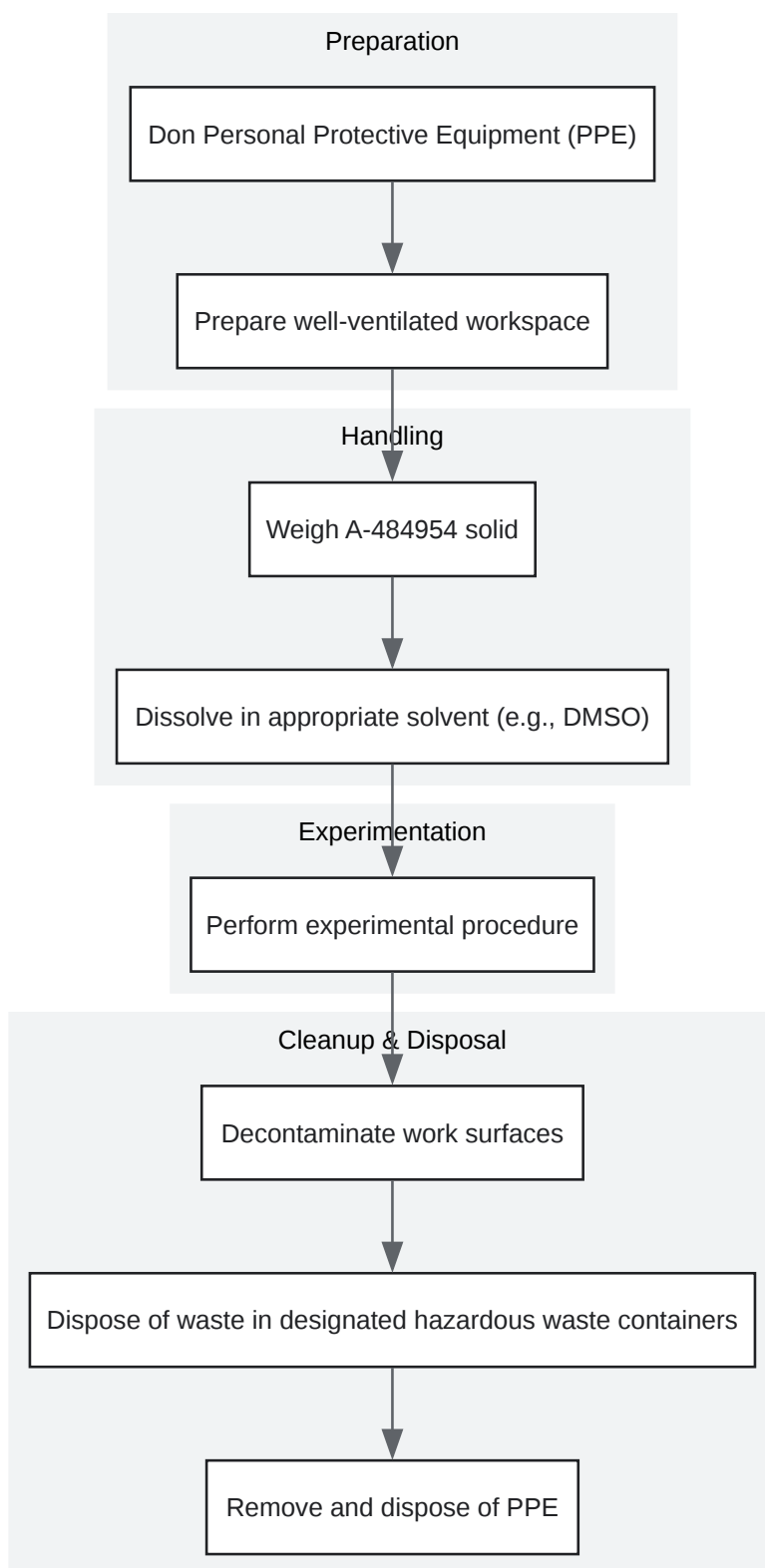
Disposal Plan

Dispose of **A-484954** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

Waste Type	Disposal Method
Unused Product	Dispose of as hazardous waste. Contact a licensed professional waste disposal service.
Contaminated Packaging	Dispose of as unused product.

Experimental Workflow: General Handling of A-484954

The following diagram outlines a standard workflow for handling **A-484954** in a laboratory setting.



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Caption: Standard laboratory workflow for handling **A-484954**.

Physical and Chemical Properties

Property	Value
Appearance	Off-white solid/powder[1]
Molecular Formula	C13H15N5O3[2]
Molecular Weight	289.29 g/mol [2]
Solubility	Soluble in DMSO[1][2]
Storage Temperature	-20°C[2]

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References

- 1. merckmillipore.com [merckmillipore.com]
- 2. apexbt.com [apexbt.com]
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